

Molecular weight and formula of Tetrachloro-m-xylene

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Compound of Interest

Compound Name: *Tetrachloro-m-xylene*

Cat. No.: *B046432*

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An In-depth Technical Guide to **Tetrachloro-m-xylene**

This guide provides comprehensive technical information on **Tetrachloro-m-xylene**, tailored for researchers, scientists, and professionals in drug development. It covers the molecule's fundamental properties, synthesis protocols, analytical methods, and safety information.

Core Properties and Data

Tetrachloro-m-xylene (TCMX) is an organochlorine compound derived from m-xylene where the four aromatic hydrogen atoms are replaced by chlorine.^[1] Its chemical stability makes it useful in various analytical applications.

Quantitative Data Summary

The key physicochemical properties of **Tetrachloro-m-xylene** are summarized in the table below for easy reference.

Property	Value	Reference
IUPAC Name	1,2,3,5-Tetrachloro-4,6-dimethylbenzene	[2]
Molecular Formula	C ₈ H ₆ Cl ₄	[2][3]
Molecular Weight	~243.9 g/mol	[2][4]
CAS Number	877-09-8	[3][4]
Appearance	Colorless or white solid	[1]
Melting Point	222-223 °C	[1][4]
SMILES String	<chem>CC1=C(C(=C(C(=C1Cl)Cl)Cl)C)Cl</chem>	[2]
InChI Key	NTUBJKOTTSFEEV-UHFFFAOYSA-N	[2][3]

Synthesis and Experimental Protocols

The primary method for synthesizing **Tetrachloro-m-xylene** is through the electrophilic aromatic substitution of m-xylene.[5] This process involves the direct chlorination of the aromatic ring, typically facilitated by a catalyst.

Catalytic Chlorination of m-Xylene

This protocol details the most prevalent laboratory-scale synthesis of **Tetrachloro-m-xylene**.

Objective: To synthesize **Tetrachloro-m-xylene** via electrophilic aromatic substitution.

Materials:

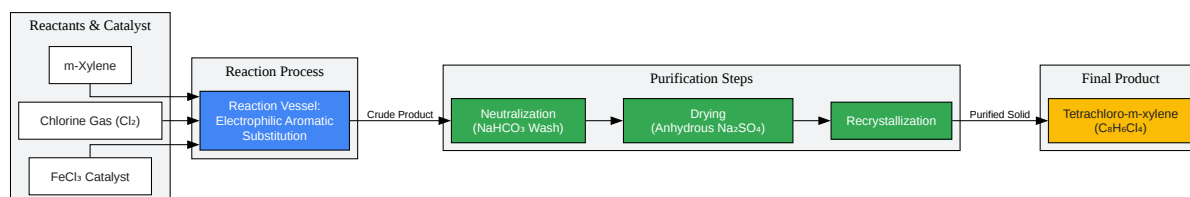
- m-Xylene
- Chlorine gas (Cl₂)
- Ferric chloride (FeCl₃) or another suitable Lewis acid catalyst

- Inert solvent (e.g., carbon tetrachloride or dichlorobenzene, optional)[6]
- Reaction vessel equipped with a gas inlet, stirrer, and reflux condenser
- Gas bubbling apparatus
- Neutralizing solution (e.g., sodium bicarbonate solution)
- Drying agent (e.g., anhydrous sodium sulfate)
- Apparatus for recrystallization

Methodology:

- **Catalyst Preparation:** Place m-xylene in the reaction vessel. Add a catalytic amount of anhydrous ferric chloride (FeCl_3). The FeCl_3 acts as a Lewis acid to polarize the Cl-Cl bond, generating a highly electrophilic chloronium ion (Cl^+) species.[5]
- **Chlorination:** Heat the mixture gently while stirring. Bubble chlorine gas slowly through the liquid m-xylene.[5] The methyl groups on the m-xylene ring are activating and ortho-, para-directing, guiding the incoming electrophiles.[5] The reaction proceeds through sequential chlorination steps, leading to the formation of di-, tri-, and finally tetrachlorinated products.[5]
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) to analyze the mixture of positional isomers and compounds with varying degrees of chlorination.[5]
- **Work-up:** Once the desired level of chlorination is achieved, stop the chlorine gas flow. Allow the reaction mixture to cool.
- **Purification:**
 - Wash the mixture with a dilute sodium bicarbonate solution to neutralize any remaining acid and remove unreacted chlorine.
 - Separate the organic layer and wash it with water.
 - Dry the organic layer over an anhydrous drying agent like sodium sulfate. .

- Isolation: The final product, **Tetrachloro-m-xylene**, is a solid and can be isolated and further purified by recrystallization from a suitable solvent to yield a colorless or white crystalline solid.[1]



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Caption: Catalytic chlorination workflow for **Tetrachloro-m-xylene** synthesis.

Applications in Research

Tetrachloro-m-xylene serves several important roles in a research context.

- Internal Standard: Due to its stability and unique mass, it is widely used as an internal standard for the analysis of organochloride pesticides and other chlorinated compounds by gas chromatography (GC).[1]
- Analytical Reagent: In proteomics, it is employed as a reagent for modifying peptides to enhance their detection and quantification in mass spectrometry analysis.[5]
- Chemical Intermediate: It serves as a precursor in the synthesis of other organic compounds, including certain pesticides, metabolites, and quinol nitrates.[7] It is also used in the preparation of isophthalaldehyde.[8]

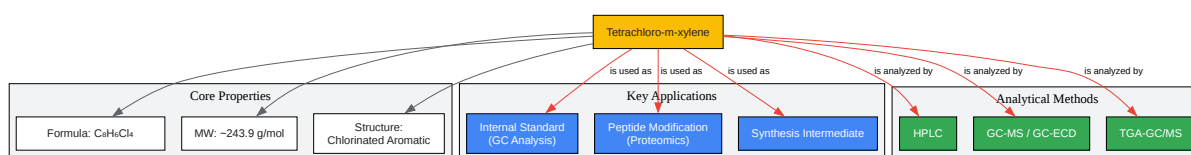
Analytical Methodologies

Several analytical techniques are suitable for the detection and quantification of **Tetrachloro-m-xylene**.

- High-Performance Liquid Chromatography (HPLC): A reverse-phase (RP) HPLC method can be used for analysis. A typical mobile phase consists of acetonitrile (MeCN), water, and an

acid modifier like phosphoric acid or formic acid for mass spectrometry compatibility.[9]

- Gas Chromatography (GC): As a semi-volatile compound, GC is an ideal method for its separation and analysis, often coupled with detectors like Electron Capture Detector (ECD) for high sensitivity to chlorinated compounds or Mass Spectrometry (MS) for definitive identification.
- Coupled Techniques: For analyzing decomposition products, hyphenated methods such as Thermogravimetric Analysis-Gas Chromatography-Mass Spectrometry (TGA-GC/MS) can provide detailed information.[5]



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Caption: Key properties, applications, and analysis methods for TCMX.

Safety and Handling

Tetrachloro-m-xylene is classified as a hazardous substance and requires careful handling.

- Hazards: It is harmful if swallowed, causes skin irritation, and serious eye irritation.[2][3] It may also cause respiratory irritation.[2][3]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. If dust or vapors are likely to be generated, use respiratory protection.[10]
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[11] Avoid the formation of dust and aerosols. Keep away from open flames and ignition sources.[11][12]
- Storage: Store in a tightly closed container in a cool, dry place.[13] It is classified as a combustible solid.[3]

- First Aid:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present.[10]
 - Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing.[10]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[10]
 - Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[10]

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